

Application Notes & Protocols: 4-Isopropyl-2-methylthiazole in Food Formulation

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Compound of Interest

Compound Name: 4-Isopropyl-2-methylthiazole

CAS No.: 32272-52-9

Cat. No.: B1597389

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Introduction: Understanding 4-Isopropyl-2-methylthiazole

4-Isopropyl-2-methylthiazole (CAS No. 15679-13-7) is a sulfur-containing heterocyclic compound that serves as a high-impact aroma chemical in the flavorist's palette.^[1] Its significance lies in its complex and powerful sensory profile, which can impart desirable notes at very low concentrations.^[2] A member of the thiazole family, it is recognized for its contribution to savory, roasted, and tropical fruit flavor profiles.^{[1][2]}

Naturally occurring, **4-Isopropyl-2-methylthiazole** has been identified in a variety of foods, including durian fruit, tomatoes, roasted meats, cocoa, and yeast extract.^{[3][4]} Its formation is often associated with the Maillard reaction, a key process in the browning and flavor development of cooked foods.^{[1][4]} This natural precedent provides a solid foundation for its use in creating authentic and compelling flavor systems.

1.1 Chemical Identity and Structure

The unique sensory characteristics of this molecule are a direct result of its chemical structure, featuring a thiazole ring substituted with an isopropyl group at the 2-position and a methyl group at the 4-position.

Caption: Chemical structure of **4-Isopropyl-2-methylthiazole**.

1.2 Sensory Profile: A Multifaceted Ingredient

The odor and flavor profile of **4-Isopropyl-2-methylthiazole** is remarkably complex and concentration-dependent. It is not a singular note but a constellation of characteristics.

- At Low Concentrations (sub-ppm): It imparts ripe, juicy, and tropical fruit notes, often described as having a peach or apricot-skin character.[3] This makes it invaluable for building authentic stone fruit and exotic fruit flavors.[4]
- At Higher Concentrations (ppm range): The profile shifts towards more savory, green, and earthy notes.[3] Characteristics such as nutty, roasted, alliacious, and even meaty or brothy become more prominent.[1][2][3]

This dual character is the cornerstone of its versatility, allowing it to bridge fruit and savory profiles or to enhance specific notes within a complex flavor system.

Regulatory & Safety Overview

The use of **4-Isopropyl-2-methylthiazole** in food is well-regulated, ensuring its safe application for consumers.

- FEMA GRAS: It is designated as "Generally Recognized as Safe" (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), with the number 3555.[2][5]
- JECFA Evaluation: The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated this substance (JECFA No. 1037) and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[4][6]

2.1 Handling and Safety Precautions

As a concentrated aroma chemical, proper handling is essential.

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles, and a lab coat.[1]
- Ventilation: Use only in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.[7]
- Hazards: The pure substance is a flammable liquid and is harmful if swallowed.[7][8] It can cause skin and eye irritation.[7][9]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container, protected from light and sources of ignition.[8][9][10]

Core Principles of Application

The successful application of **4-Isopropyl-2-methylthiazole** hinges on understanding its potency and behavior in different food matrices.

- High Impact, Low Dosage: This is a "character-impact" compound. It is potent and typically used at parts-per-million (ppm) or even parts-per-billion (ppb) levels. Overdosing can lead to harsh, undesirable sulfurous or metallic off-notes.
- Solubility and Partitioning: The molecule is slightly soluble in water but miscible in fats and alcohol.[3][4] In emulsion systems, it will preferentially partition into the oil phase.[2] This is a critical consideration for dosage calculations in applications like beverages versus sauces or dressings.
- Stability: It demonstrates reasonable stability under standard pasteurization conditions. However, prolonged exposure to high temperatures (>90°C), such as in UHT, retort, or high-temperature baking, can lead to degradation.[2] Stability testing in the final application is crucial, and dosage adjustments may be necessary to compensate for processing losses. Encapsulation technologies can be employed to enhance stability in extreme processing environments.[2]

Quantitative Data Summary

Table 1: Physical and Chemical Properties of **4-Isopropyl-2-methylthiazole**

Property	Value	Reference(s)
CAS Number	15679-13-7	[4]
FEMA Number	3555	[3][5]
JECFA Number	1037	[4][5]
Molecular Formula	C ₇ H ₁₁ NS	[1][4]
Molecular Weight	141.24 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4][11]
Boiling Point	175 °C @ 760 mmHg; 92 °C @ 50 mmHg	[3][12]
Density	1.001 - 1.006 g/cm ³ @ 20-25°C	[4][12]
Flash Point	58 °C (136.4 °F)	[3][8]
Solubility	Slightly soluble in water (~228 mg/L); Soluble in alcohol and fats	[3][4]

Table 2: Illustrative Usage Levels in Food Applications

Food Category	Recommended Starting Level (ppm)	Flavor Contribution	Reference(s)
Non-alcoholic Beverages	0.5 - 1.0	Tropical fruit nuance, ripe notes	[3]
Tea & Coffee	1.0 - 2.0	Enhances roasted, nutty notes	[2][3]
Chewing Gum	2.0 - 4.0	Juicy fruit, tropical punch	[3]
Confectionery & Baked Goods	1.0 - 2.0	Nutty, toasted, cocoa enhancement	[2][3]
Savory Sauces & Soups	0.5 - 2.0	Brothy, roasted meat, savory foundation	[1][2]
Processed Meats & Analogs	1.0 - 3.0	Grilled, roasted meat character	[1][2]
Snack Foods (seasonings)	2.0 - 5.0	Roasted nut, savory, toasted notes	[2]

Note: These are starting points. Optimization is required for each specific food matrix and desired flavor profile.

Experimental Protocols

The following protocols provide a systematic approach to evaluating and incorporating **4-Isopropyl-2-methylthiazole** into food formulations.

Protocol 1: Preparation of a Standardized Stock Solution

Causality: Working with the neat material is impractical due to its potency. A stock solution allows for accurate and repeatable dosing. Propylene glycol (PG) is an ideal solvent due to its regulatory acceptance, high boiling point, and miscibility in both aqueous and lipid systems.

Materials:

- **4-Isopropyl-2-methylthiazole** ($\geq 97\%$ purity)
- Propylene Glycol (PG), food grade
- Calibrated analytical balance (readable to 0.1 mg)
- Volumetric flasks (e.g., 100 mL), Class A
- Glass pipettes
- Amber glass storage bottle with a PTFE-lined cap

Procedure:

- Tare a clean, dry beaker on the analytical balance.
- Carefully weigh out exactly 1.000 g of **4-Isopropyl-2-methylthiazole** into the beaker.
- Add approximately 50 mL of propylene glycol to the beaker and stir gently until the thiazole is fully dissolved.
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with small aliquots of PG, adding the rinsings to the flask to ensure a complete transfer.
- Bring the flask to the 100 mL mark with PG.
- Cap the flask and invert it 15-20 times to ensure homogeneity.
- Transfer the final solution to a labeled amber glass bottle for storage. This is your 1% (10,000 ppm) stock solution.
- Store in a cool, dark place.

Protocol 2: Sensory Threshold and Characterization in a Model System

Causality: Before introducing the flavor to a complex food matrix, it's critical to understand its intrinsic sensory properties and potency in a neutral base. This protocol establishes its flavor profile in isolation.

Caption: Workflow for Dosage Determination and Sensory Profiling.

Procedure:

- **Prepare a Neutral Base:** Create a 5% (w/v) sucrose solution in deionized water.
- **Create Dilution Series:** Using your 1% stock solution, perform serial dilutions into the sugar water base to create evaluation samples at concentrations of 10 ppm, 1 ppm, 0.1 ppm, and 0.01 ppm.
- **Sensory Evaluation:**
 - Assemble a panel of 3-5 trained tasters.
 - Provide panelists with the coded samples (including a "control" of only sugar water) in a randomized order.
 - Instruct panelists to taste each sample and record all flavor and aroma descriptors.
 - Ask them to identify the lowest concentration at which a flavor difference from the control can be detected (detection threshold).
- **Analysis:**
 - Compile the descriptors for each concentration.
 - Note how the character changes with concentration (e.g., from "fruity" at 0.1 ppm to "nutty/earthy" at 1 ppm). This data is invaluable for predicting its effect in a final product.

Protocol 3: Application Trial in a Processed Savory Sauce

Causality: This protocol validates the performance of the flavor in a real-world application, accounting for matrix effects and thermal processing. A simple tomato-based sauce is a good

model for many savory applications.

Materials:

- Control (unflavored) tomato sauce base
- 1% stock solution of **4-Isopropyl-2-methylthiazole**
- Equipment for heating and holding the sauce (e.g., water bath, cooking kettle)
- Packaging for finished product (e.g., glass jars)

Procedure:

- Dosage Calculation: Based on the results from Protocol 2, select three dosage levels for evaluation. For example: a low dose (0.5 ppm), a medium dose (1.0 ppm), and a high dose (2.0 ppm).
- Incorporation:
 - Divide the sauce base into four equal batches (one control, three test variables).
 - While stirring, add the calculated amount of the 1% stock solution to each respective test batch. Stir thoroughly for 5 minutes to ensure even distribution.
- Thermal Processing:
 - Subject all four batches to the same standardized heat process (e.g., heat to 85°C and hold for 15 minutes) to simulate pasteurization. This step is critical for evaluating heat stability.
- Packaging and Storage:
 - Hot-fill the sauce into jars, seal, and cool.
 - Store one set of samples for immediate evaluation and another set for stability testing (e.g., evaluate again after 4 weeks at ambient temperature).

- Evaluation: Conduct a sensory evaluation (see Protocol 4) comparing the flavored samples to the control. Assess for desired flavor impact (e.g., "enhanced roasted character," "savory depth") and any potential off-notes.

Protocol 4: Self-Validating Sensory Protocol (Triangle Test)

Causality: The triangle test is a simple and statistically powerful method to determine if a perceivable sensory difference exists between two products (e.g., the control sauce and a flavored sauce). This validates that the addition of **4-Isopropyl-2-methylthiazole** has a tangible effect.

Procedure:

- Sample Preparation: For each panelist, prepare a set of three coded samples. Two samples will be identical (e.g., both are the control sauce), and one will be the test variable (e.g., sauce with 1.0 ppm of the thiazole). The order of presentation should be randomized for each panelist.
- Instructions to Panelists: "You have been presented with three samples. Two are identical, and one is different. Please taste the samples from left to right and identify the sample that is different."
- Data Collection: Record the number of panelists who correctly identify the odd sample.
- Statistical Analysis: Compare the number of correct judgments to a statistical table for triangle tests. This will determine if the difference is statistically significant (typically at $p < 0.05$), providing a trustworthy validation of the flavor's impact.

References

- The Good Scents Company. (n.d.). 2-isopropyl-4-methylthiazole. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 61808, 2-Isopropyl-4-methylthiazole. Retrieved from [\[Link\]](#)

- Sinofi Ingredients. (n.d.). Buy Bulk - 2-Isopropyl-4-Methylthiazole | Wholesale Supplier. Retrieved from [[Link](#)]
- Axxence Aromatic GmbH. (2023). Safety Data Sheet: NATURAL 2-ISOPROPYL-4-METHYLTHIAZOLE. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). **4-isopropyl-2-methylthiazole**. Retrieved from [[Link](#)]
- Flavor and Extract Manufacturers Association (FEMA). (n.d.). 2-ISOPROPYL-4-METHYLTHIAZOLE. Retrieved from [[Link](#)]
- PerfumersWorld. (n.d.). 2-iso Propyl 4 Methyl Thiazole. Retrieved from [[Link](#)]
- Axxence Aromatic GmbH. (n.d.). NATURAL 2-ISOPROPYL-4-METHYLTHIAZOLE. Retrieved from [[Link](#)]
- Chem-Impex International. (n.d.). 2-Isopropyl-4-[(N-methylamino)methyl]thiazole dihydrochloride. Retrieved from [[Link](#)]
- Ernesto Ventós S.A. (n.d.). 2-ISOPROPYL-4-METHYLTHIAZOLE. Retrieved from [[Link](#)]
- World Health Organization (WHO) / JECFA. (n.d.). 2-isopropyl-4-methylthiazole. Retrieved from [[Link](#)]

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Sources

- 1. Buy 2-isopropyl-4-methylthiazole | Nutty Roasted Flavor Chemical [chemicalbull.com]
- 2. Buy Bulk - 2-Isopropyl-4-Methylthiazole | Manufacturer-Supplier [sinofoodsupply.com]
- 3. tropical thiazole, 15679-13-7 [thegoodscentscompany.com]
- 4. 2-Isopropyl-4-methylthiazole | C7H11NS | CID 61808 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [5. femaflavor.org](https://femaflavor.org) [femaflavor.org]
- [6. WHO | JECFA](https://apps.who.int) [apps.who.int]
- [7. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [8. axxence.de](https://axxence.de) [axxence.de]
- [9. aurochemicals.com](https://aurochemicals.com) [aurochemicals.com]
- [10. 2-ISOPROPYL-4-METHYLTHIAZOLE](https://ventos.com) [ventos.com]
- [11. perfumersworld.com](https://perfumersworld.com) [perfumersworld.com]
- [12. 2-异丙基-4-甲基噻唑 ≥97%, FG | Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
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